

# An In-depth Technical Guide to 3,7-Dihydroxyflavone: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 3,7-Dihydroxyflavone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **3,7-dihydroxyflavone**, a flavonoid compound of interest in various scientific disciplines.

## Chemical Structure and Identification

**3,7-Dihydroxyflavone**, also known as 5-deoxygalangin or resogalangin, is a member of the flavonol subclass of flavonoids. Its structure consists of a phenyl group substituted at position 2 of a chromen-4-one skeleton, with hydroxyl groups at positions 3 and 7.

IUPAC Name: 3,7-dihydroxy-2-phenylchromen-4-one<sup>[1]</sup>

Chemical Formula: C<sub>15</sub>H<sub>10</sub>O<sub>4</sub><sup>[1]</sup>

Canonical SMILES: C1=CC=C(C(=C1)C2=C(C(=O)C3=C(O2)C=C(C(=C3)O)O

InChI Key: UWQJWDYDYIJWKY-UHFFFAOYSA-N

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **3,7-dihydroxyflavone**.

Property	Value	Reference
Molecular Weight	254.24 g/mol	--INVALID-LINK--
Melting Point	257-259 °C	--INVALID-LINK--
Boiling Point	495.3 °C at 760 mmHg	--INVALID-LINK--
Density	1.443 g/cm <sup>3</sup>	--INVALID-LINK--
Flash Point	193.9 °C	--INVALID-LINK--
LogP	2.87120	--INVALID-LINK--
Vapor Pressure	6.55E-10 mmHg at 25°C	--INVALID-LINK--
Refractive Index	1.698	--INVALID-LINK--

## Experimental Protocols

This protocol is adapted from established methods for the synthesis of hydroxylated flavones.  
[\[2\]](#)[\[3\]](#)

Principle: The synthesis involves the oxidative cyclization of a corresponding chalcone precursor in the presence of a base and an oxidizing agent, typically hydrogen peroxide.

Materials:

- 2',4'-dihydroxychalcone
- Methanol
- 2 M Sodium hydroxide (NaOH) solution
- 30% Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) solution
- 5 N Hydrochloric acid (HCl)
- Standard laboratory glassware and magnetic stirrer

Procedure:

- Dissolve 2',4'-dihydroxychalcone (0.5 mmol) in methanol in a round-bottom flask.
- To the stirred methanolic solution, add 3 mL of 2 M NaOH solution.
- Add 225  $\mu$ L of 30% aqueous H<sub>2</sub>O<sub>2</sub> solution dropwise to the reaction mixture.
- Stir the reaction mixture at room temperature for 24 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, acidify the mixture by the addition of 5 N HCl until a yellow precipitate forms.
- Filter the solid product and wash with distilled water.
- Recrystallize the crude product from methanol to yield pure **3,7-dihydroxyflavone**.
- Dry the purified product under vacuum.

Characterization: The final product should be characterized by spectroscopic methods such as IR, <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry to confirm its structure and purity.<sup>[2]</sup>

This protocol outlines a common method for evaluating the antioxidant activity of **3,7-dihydroxyflavone**.<sup>[4]</sup>

Principle: The antioxidant activity is measured by the ability of the compound to scavenge the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) free radical. The reduction of DPPH is monitored by the decrease in its absorbance at a characteristic wavelength.

Materials:

- **3,7-dihydroxyflavone**
- Methanol
- DPPH (2,2-diphenyl-1-picrylhydrazyl) solution in methanol
- Ascorbic acid (positive control)

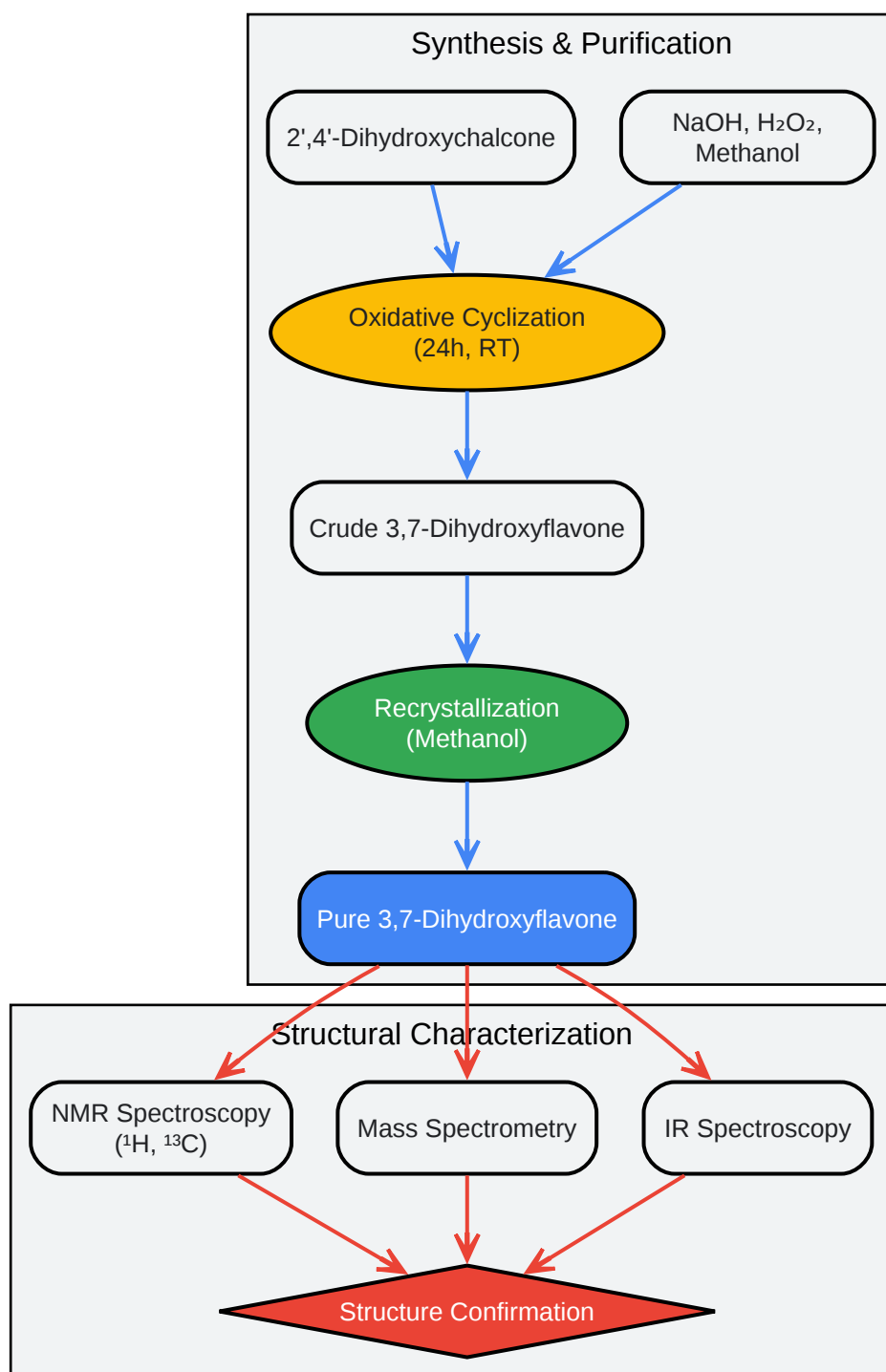
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a stock solution of **3,7-dihydroxyflavone** in methanol.
- Prepare serial dilutions of the **3,7-dihydroxyflavone** stock solution to obtain a range of concentrations.
- In a 96-well plate, add 100  $\mu$ L of each sample dilution to the wells.
- Add 100  $\mu$ L of the methanolic DPPH solution to each well.
- Use ascorbic acid as a positive control and treat it under the same conditions.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance of each well at 517 nm using a microplate reader.
- Calculate the percentage of scavenging activity using the formula: % Inhibition =  $[(\text{Absorbance of control} - \text{Absorbance of sample}) / \text{Absorbance of control}] \times 100$

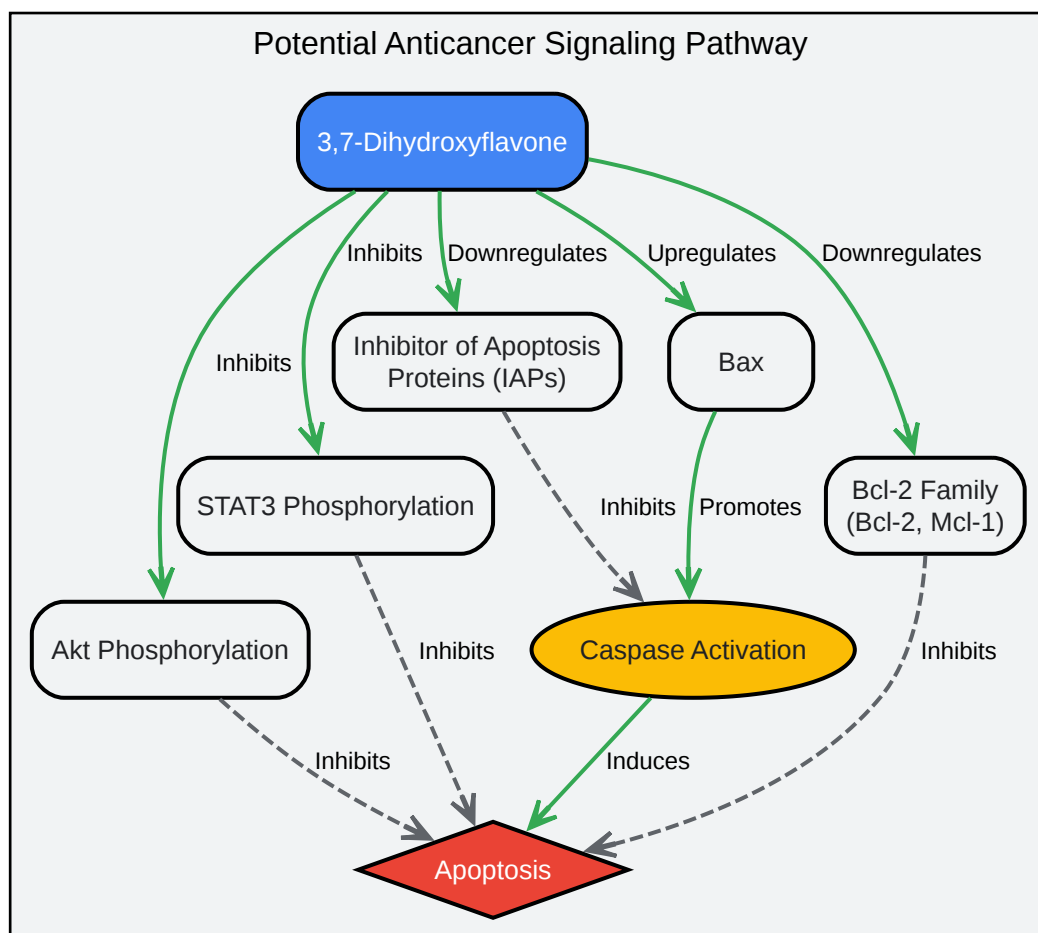
## Logical and Signaling Pathway Diagrams

The following diagrams, generated using Graphviz (DOT language), illustrate a typical experimental workflow and a potential signaling pathway influenced by dihydroxyflavones.



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Caption: Workflow for the synthesis and characterization of **3,7-dihydroxyflavone**.



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Caption: Potential signaling pathway for dihydroxyflavone-induced apoptosis in cancer cells.

## Biological Activities and Potential Applications

While research on **3,7-dihydroxyflavone** is ongoing, studies on related dihydroxyflavones suggest several potential biological activities.

- **Anticancer Properties:** Derivatives of **3,7-dihydroxyflavone** have been synthesized and evaluated for their inhibitory activity against the in vitro growth of human tumor cell lines.[5] Some dihydroxyflavones have been shown to enhance apoptosis in cancer cells by modulating the expression of apoptosis-related proteins such as Bax, Bcl-2, and IAPs, and by inhibiting pro-survival signaling pathways like Akt and STAT3.[6]

- **Antioxidant Activity:** Flavonoids, including **3,7-dihydroxyflavone**, are known for their antioxidant properties, which are attributed to their ability to scavenge free radicals. This activity is often evaluated using assays like the DPPH radical scavenging method.
- **Enzyme Inhibition:** Certain dihydroxyflavones have shown inhibitory effects on various enzymes, which is a key area of investigation for drug development.
- **Neuroprotective Effects:** Other dihydroxyflavone isomers, such as 7,8-dihydroxyflavone, have been identified as potent TrkB agonists, mimicking the neurotrophic activities of brain-derived neurotrophic factor (BDNF).<sup>[7][8][9][10]</sup> This suggests that the dihydroxyflavone scaffold is a promising starting point for the development of therapeutics for neurodegenerative diseases.

Further research is required to fully elucidate the specific biological activities and mechanisms of action of **3,7-dihydroxyflavone**.

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## References

1. 3,7-Dihydroxyflavone | C<sub>15</sub>H<sub>10</sub>O<sub>4</sub> | CID 5393152 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Synthesis, structural characterization and study of antioxidant and anti-PrPSc properties of flavonoids and their rhenium(I)–tricarbonyl complexes - PMC [pmc.ncbi.nlm.nih.gov]
3. ri.conicet.gov.ar [ri.conicet.gov.ar]
4. tjps.pharm.chula.ac.th [tjps.pharm.chula.ac.th]
5. Prenylated derivatives of baicalein and 3,7-dihydroxyflavone: synthesis and study of their effects on tumor cell lines growth, cell cycle and apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
6. 5,7-Dihydroxyflavone Enhances the Apoptosis-Inducing Potential of TRAIL in Human Tumor Cells via Regulation of Apoptosis-Related Proteins - PMC [pmc.ncbi.nlm.nih.gov]
7. A selective TrkB agonist with potent neurotrophic activities by 7,8-dihydroxyflavone - PMC [pmc.ncbi.nlm.nih.gov]

- 8. 7,8-Dihydroxyflavone activates Nrf2/HO-1 signaling pathways and protects against osteoarthritis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. 7,8-Dihydroxyflavone leads to survival of cultured embryonic motoneurons by activating intracellular signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. 7,8-Dihydroxyflavone and Neuropsychiatric Disorders: A Translational Perspective from the Mechanism to Drug Development - PMC [pmc.ncbi.nlm.nih.gov]
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